

Strychnine Hydrochloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Strychnine hydrochloride

Cat. No.: B1681770

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Introduction

Strychnine, a terpene indole alkaloid, is a classic neurotoxin renowned for its potent and convulsive effects.[1][2] Historically sourced from the seeds of the *Strychnos nux-vomica* tree, its hydrochloride salt is the preferred form for research applications due to its increased solubility in aqueous solutions.[3][4] This guide provides an in-depth examination of **strychnine hydrochloride**, covering its fundamental chemical identifiers, mechanism of action, and detailed protocols for its safe handling and analytical determination. As a highly specific and competitive antagonist of glycine receptors, **strychnine hydrochloride** remains an invaluable pharmacological tool for neuroscientists studying inhibitory neurotransmission, synaptic function, and seizure pathologies.[5][6]

Chemical Identity and Physicochemical Properties

Accurate identification is paramount when working with a compound as potent as **strychnine hydrochloride**. The following tables summarize its key chemical identifiers and properties.

Chemical Identifiers

A compilation of essential identifiers for **strychnine hydrochloride** ensures unambiguous documentation and information retrieval.

Identifier	Value	Source
CAS Number	1421-86-9	[4][7][8][9][10]
IUPAC Name	(4aR,4a1R,5aS,8aR,8a1S,15aS)-2,4a,4a1,5,5a,7,8,8a1,15,15a-decahydro-14H-4,6-methanoindolo[3,2,1-ij]oxepino[2,3,4-de]pyrrolo[2,3-h]quinolin-14-one hydrochloride	[7][10]
Chemical Formula	C ₂₁ H ₂₃ ClN ₂ O ₂	[7][10]
Molecular Weight	370.88 g/mol	[7][9][10]
InChI Key	VLXYTKMPCOQKEM-ZEYGOCRCSA-N	[7]
Canonical SMILES	<chem>C1CN2CC3=CCO[C@]4([C@H]5C6=C(C=CC=C6)N(C5=O)[C@H]4[C@H]3C[C@@H]2C1)Cl</chem>	Not directly from search, but consistent with structure.
Related CAS Numbers	57-24-9 (free base), 60-41-3 (sulfate), 66-32-0 (nitrate), 6101-04-8 (dihydrate)	[3][7][11]

Chemical Structure

The complex, heteroheptacyclic structure of strychnine presents a significant synthetic challenge and is responsible for its high-affinity binding to the glycine receptor.[1]

Caption: Chemical structure of **Strychnine Hydrochloride**.

Physicochemical Properties

The physical and chemical characteristics of **strychnine hydrochloride** dictate its handling, storage, and application in experimental settings.

Property	Value	Source
Appearance	Colorless or white to pale reddish-yellow crystalline powder.	[3] [8] [12]
Taste	Intensely bitter.	[3] [8] [13]
Melting Point	~295 °C	[12]
Solubility	Sparingly/slightly soluble in water (~1 g in 35-40 mL). Slightly soluble in chloroform and methanol. Insoluble in ether.	[8] [12] [14]
Stability	Stable under normal ambient and anticipated storage and handling conditions.	[12] [15]
Storage	Store in a secure, dry, cool, well-ventilated area at room temperature, away from incompatible materials like strong oxidizing agents.	[8] [14] [15] [16]
pKa	2.3, 8.0 (at 25°C)	[4]

Mechanism of Action: Glycine Receptor Antagonism

Strychnine exerts its potent physiological effects primarily through its action as a selective, competitive antagonist of the glycine receptor (GlyR), a ligand-gated chloride ion channel.[\[1\]](#)
[\[17\]](#)[\[5\]](#)[\[6\]](#)

The Role of Glycinergic Inhibition

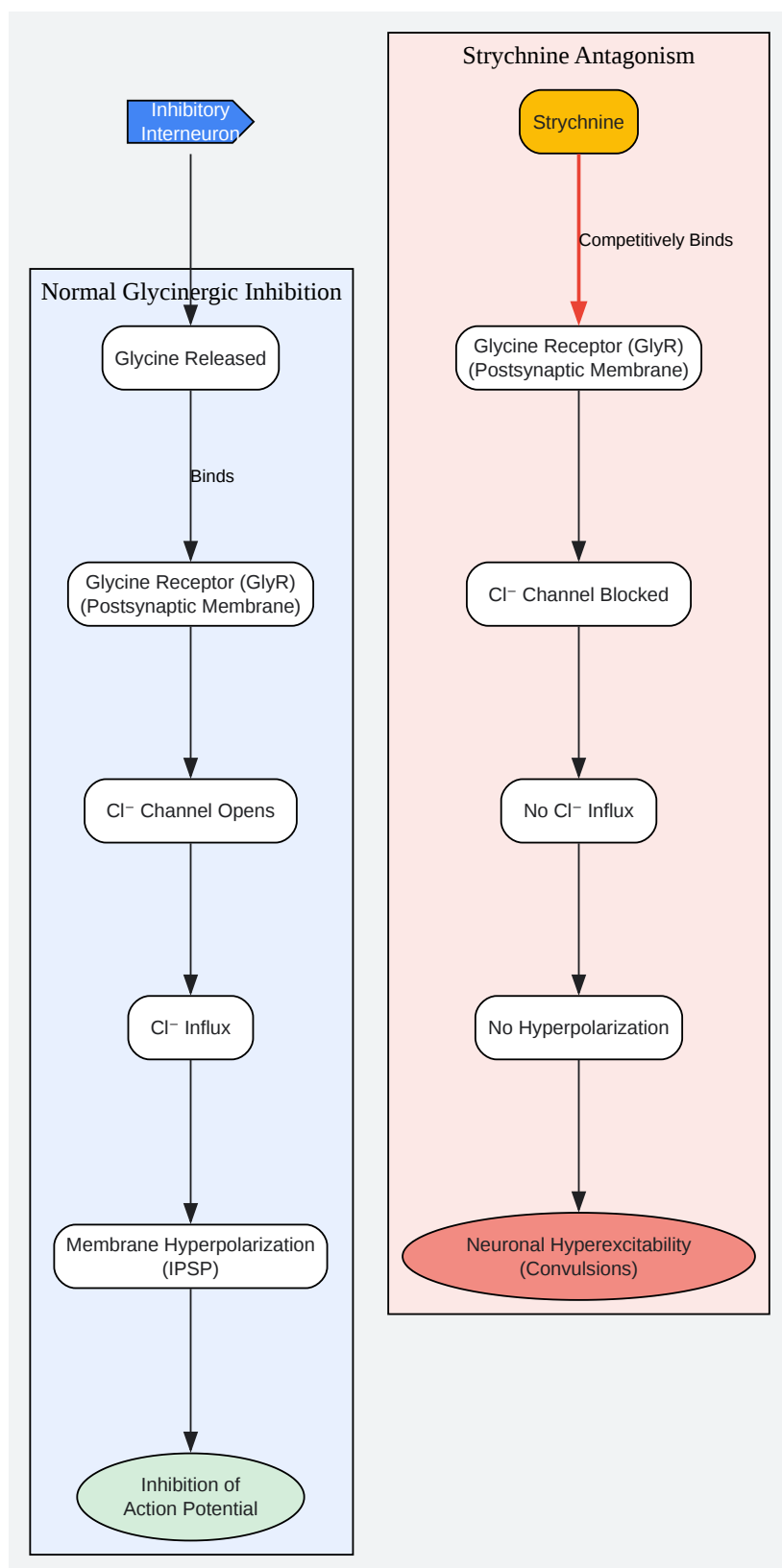
In the central nervous system, particularly the spinal cord and brainstem, glycine functions as a major inhibitory neurotransmitter.[\[1\]](#)[\[6\]](#)

- Glycine Release: An action potential in an inhibitory interneuron triggers the release of glycine into the synaptic cleft.
- Receptor Binding: Glycine binds to its specific site on the postsynaptic GlyR.
- Channel Opening: This binding event causes a conformational change in the GlyR, opening its integral chloride (Cl^-) channel.[\[1\]](#)[\[5\]](#)
- Hyperpolarization: Negatively charged chloride ions flow into the neuron, causing hyperpolarization of the postsynaptic membrane. This increases the threshold required to fire an action potential, resulting in an Inhibitory Postsynaptic Potential (IPSP).[\[1\]](#)[\[5\]](#) This mechanism is crucial for modulating motor neuron activity and coordinating muscle reflexes.[\[18\]](#)

Strychnine's Antagonistic Action

Strychnine disrupts this vital inhibitory process.

- Competitive Binding: Strychnine binds with high affinity to the same, or an overlapping, site on the GlyR as glycine.[\[1\]](#)[\[5\]](#)[\[19\]](#)
- Inhibition of Channel Opening: By occupying the binding site, strychnine prevents glycine from activating the receptor. This blockade prevents the influx of chloride ions.[\[5\]](#)
- Disinhibition and Hyperexcitability: The prevention of inhibitory signals means that lower levels of excitatory neurotransmitters are sufficient to trigger an action potential.[\[1\]](#) This "disinhibition" of motor neurons leads to uncontrolled neuronal firing, resulting in the characteristic spastic muscle contractions, convulsions, and hyperexcitability associated with strychnine poisoning.[\[1\]](#)[\[17\]](#)[\[2\]](#)



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Caption: Strychnine competitively antagonizes the glycine receptor.

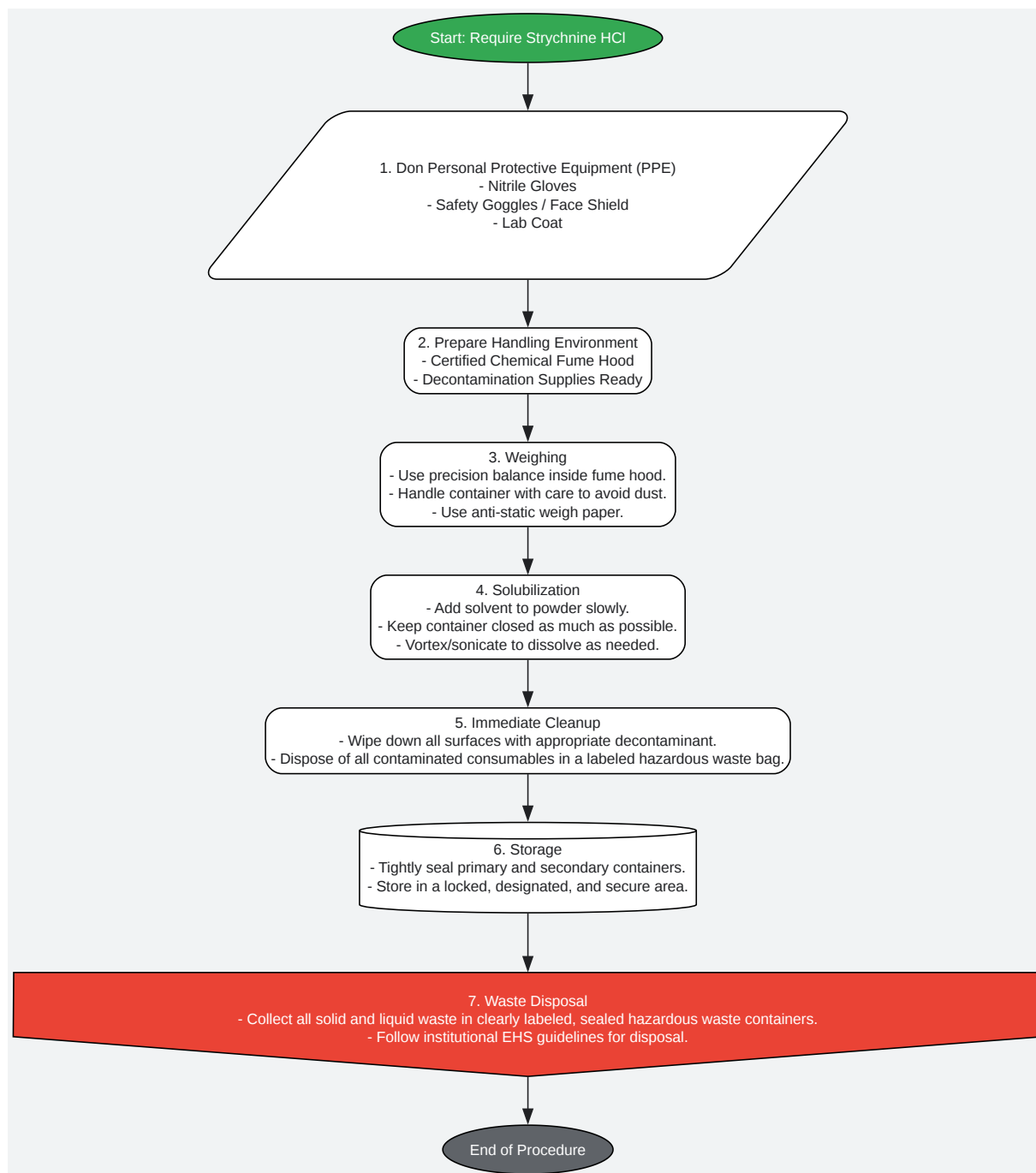
Research Applications

Due to its well-defined mechanism, **strychnine hydrochloride** is a critical tool for neuroscience research. Its primary application is in the study of the glycine receptor and its role in the central nervous system. It is widely used to induce acute, tonic-clonic seizures in animal models, providing a reliable and reproducible method for investigating the fundamental mechanisms of seizure generation and for the preclinical screening of potential anticonvulsant drugs.^[6]

Experimental Protocols

CAUTION: **Strychnine hydrochloride** is fatal if swallowed or inhaled.^[10] All procedures must be conducted by trained personnel in a controlled laboratory setting, adhering strictly to institutional safety guidelines.

Safe Handling and Disposal



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Caption: Workflow for the safe handling of **strychnine hydrochloride**.

Protocol Details:

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), safety goggles with side shields or a full-face shield, and a lab coat.[\[20\]](#)[\[21\]](#)
- Ventilation: All handling of solid **strychnine hydrochloride** or its concentrated solutions must be performed within a certified chemical fume hood to prevent inhalation.[\[15\]](#)[\[20\]](#)
- Handling: Avoid the formation of dust.[\[15\]](#)[\[20\]](#) Handle and open containers with care. Use spark-proof tools and equipment designed to prevent electrostatic discharge.[\[16\]](#)
- Spill Management:
 - Minor Spills: Carefully dampen the solid material with water to prevent dusting.[\[14\]](#) Mechanically sweep up the material and place it into a suitable, sealed container for disposal.[\[15\]](#)[\[21\]](#) Clean the spill area thoroughly.
 - Major Spills: Evacuate the area. Alert emergency responders. Wear full-body protective clothing and a self-contained breathing apparatus.[\[14\]](#)
- Disposal: Dispose of waste materials, including contaminated consumables and empty containers, as hazardous waste.[\[20\]](#) This should be done through a licensed professional waste disposal service, often involving incineration in a specialized apparatus.[\[14\]](#)[\[20\]](#) Do not allow the product to enter drains or the environment.[\[20\]](#)[\[21\]](#)

Analytical Methods for Detection and Quantification

The accurate quantification of strychnine in biological or experimental samples is crucial. Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC) are the most common and reliable techniques.[\[22\]](#)

Sample Preparation: Solid-Phase Extraction (SPE)

SPE is a robust method for extracting and concentrating strychnine from complex matrices like blood or tissue homogenates prior to analysis.[\[22\]](#)[\[23\]](#)

- Pre-treatment: Dilute the biological sample (e.g., 0.5 mL of whole blood) with buffer and add an appropriate internal standard.[\[22\]](#)[\[23\]](#)

- Cartridge Conditioning: Condition an SPE cartridge (e.g., Oasis HLB) by washing sequentially with methanol and water.[23]
- Sample Loading: Load the pre-treated sample onto the conditioned cartridge.
- Washing: Wash the cartridge with a weak solvent (e.g., water, followed by a methanol/water mixture) to remove interferences.[23]
- Elution: Elute the strychnine from the cartridge using a stronger solvent, such as ammoniated methanol.[23]
- Evaporation & Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in a small, known volume of mobile phase (for HPLC) or a suitable solvent like methanol (for GC-MS).[23]

Method 1: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS offers high specificity and sensitivity for strychnine identification and quantification.[23]

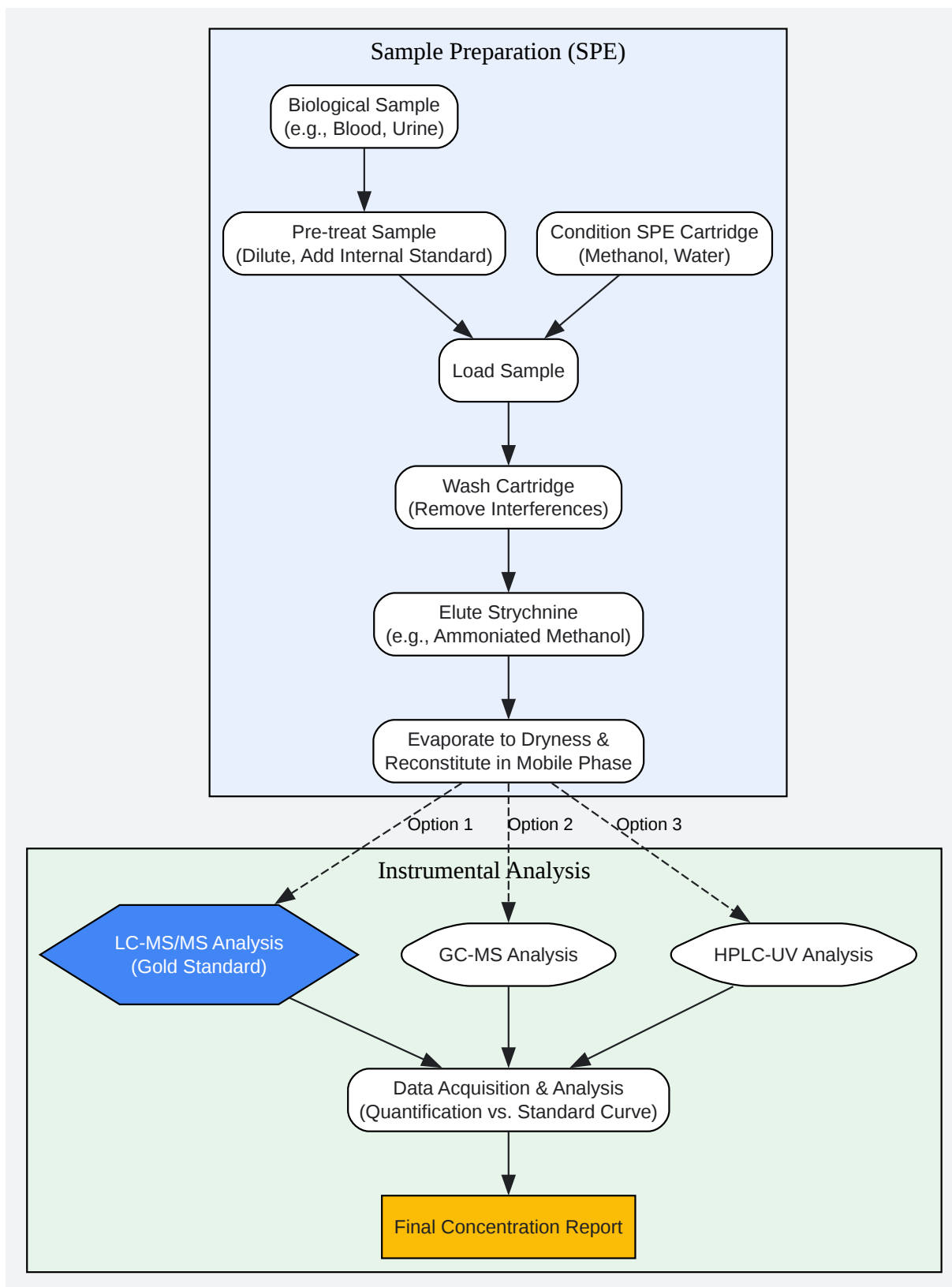
- Instrumentation: Agilent 6890N GC with 5973N Mass Spectrometer, or equivalent.[23]
- Column: HP-5MS (30 m x 0.25 mm i.d., 0.25 μ m film thickness) or similar capillary column. [23]
- Carrier Gas: Helium at a constant flow of 1 mL/min.[23][24]
- Injector Temperature: 280°C.[23]
- Oven Temperature Program:
 - Initial temperature: 150°C, hold for 1 minute.
 - Ramp: Increase to 280°C at a rate of 10°C/min.
 - Hold: Maintain 280°C for 5 minutes.[23]
- Mass Spectrometer Mode: Electron Impact (EI) ionization at 70 eV.[23]

- Detection: Monitor for characteristic strychnine ions.
- Expected Outcome: Provides a quantitative result with a limit of detection (LOD) around 0.03 µg/mL in blood.[25]

Method 2: High-Performance Liquid Chromatography (HPLC)

HPLC with UV detection is a versatile and widely used technique for strychnine quantification.
[23][24]

- Instrumentation: Agilent 1100 series with UV detector, or equivalent.[24]
- Column: C18 reversed-phase column (e.g., Phenomenex-ODS, 250mm x 4.6mm, 5µm).[24]
- Mobile Phase: A mixture of methanol, water, and diethylamine (e.g., 55:45:0.2 v/v).[24] The mobile phase should be filtered and degassed.
- Flow Rate: 1.0 mL/min.[23][24]
- Column Temperature: 25°C.[23]
- Detection: UV detector set to 254 nm or 260 nm.[23][24]
- Injection Volume: 20 µL.[23]
- Expected Outcome: Quantification is achieved by comparing the peak area of the sample to that of a known standard. The detection limit is typically in the low nanogram range.[25]



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Caption: General workflow for strychnine analysis in biological samples.

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